

# Diethyl 2-(2-oxopropyl)succinate: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl 2-(2-oxopropyl)succinate

Cat. No.: B121532

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. A specific Safety Data Sheet (SDS) for **Diethyl 2-(2-oxopropyl)succinate** (CAS No. 1187-74-2) is not readily available. Therefore, the safety and handling information presented herein is a synthesis of data for the compound where available, supplemented by inferred hazards from structurally similar compounds, namely diethyl succinate and diethyl(2-oxopropyl)phosphonate. All procedures should be conducted in accordance with institutional and national safety regulations.

## Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **Diethyl 2-(2-oxopropyl)succinate** and its structural analogs.

Property	Diethyl 2-(2-oxopropyl)succinate	Diethyl Succinate (Analogue)	Diethyl(2-oxopropyl)phosphate (Analogue)
CAS Number	1187-74-2	123-25-1	1067-71-6
Molecular Formula	C <sub>11</sub> H <sub>18</sub> O <sub>5</sub>	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	Not Available
Molecular Weight	230.26 g/mol	174.19 g/mol	Not Available
Appearance	Colorless to faint yellow liquid	Colorless liquid	Not Available
Odor	Characteristic	Aromatic	Not Available
Density	1.11 g/cm <sup>3</sup>	Not Available	Not Available
Flash Point	Not Available	90 °C / 194 °F	Not Available
Solubility	Soluble in organic solvents, slightly soluble in water	Not Available	Not Available
Refractive Index	n <sub>20</sub> /D 1.436	Not Available	Not Available

## Toxicological Data and Hazard Identification

Due to the absence of specific toxicological data for **Diethyl 2-(2-oxopropyl)succinate**, the following information is inferred from related compounds and should be treated as indicative of potential hazards.

Hazard	Inferred Potential Hazard for Diethyl 2-(2-oxopropyl)succinate	Basis of Inference (Analogue Compound)
Acute Oral Toxicity	Harmful if swallowed.	Diethyl(2-oxopropyl)phosphonate
Skin Corrosion/Irritation	Causes skin irritation.	Diethyl(2-oxopropyl)phosphonate
Serious Eye Damage/Irritation	Causes serious eye irritation/damage.	Diethyl(2-oxopropyl)phosphonate
Acute Inhalation Toxicity	Harmful if inhaled.	Diethyl(2-oxopropyl)phosphonate
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.	Diethyl(2-oxopropyl)phosphonate

#### GHS Hazard Statements (Inferred):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H332: Harmful if inhaled.
- H411: Toxic to aquatic life with long lasting effects.

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.

- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. For larger quantities or where splashing is likely, impervious clothing such as a chemical-resistant suit should be worn.
- **Respiratory Protection:** Use only in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mist.[1]
- Wash hands thoroughly after handling.[1]
- Keep away from heat, sparks, and open flames.
- When handling, do not eat, drink, or smoke.[1]

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2]
- Keep container tightly closed.[1]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Store locked up.[1]

## Emergency Procedures

### First Aid Measures

- **If Inhaled:** Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- **If on Skin:** Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]

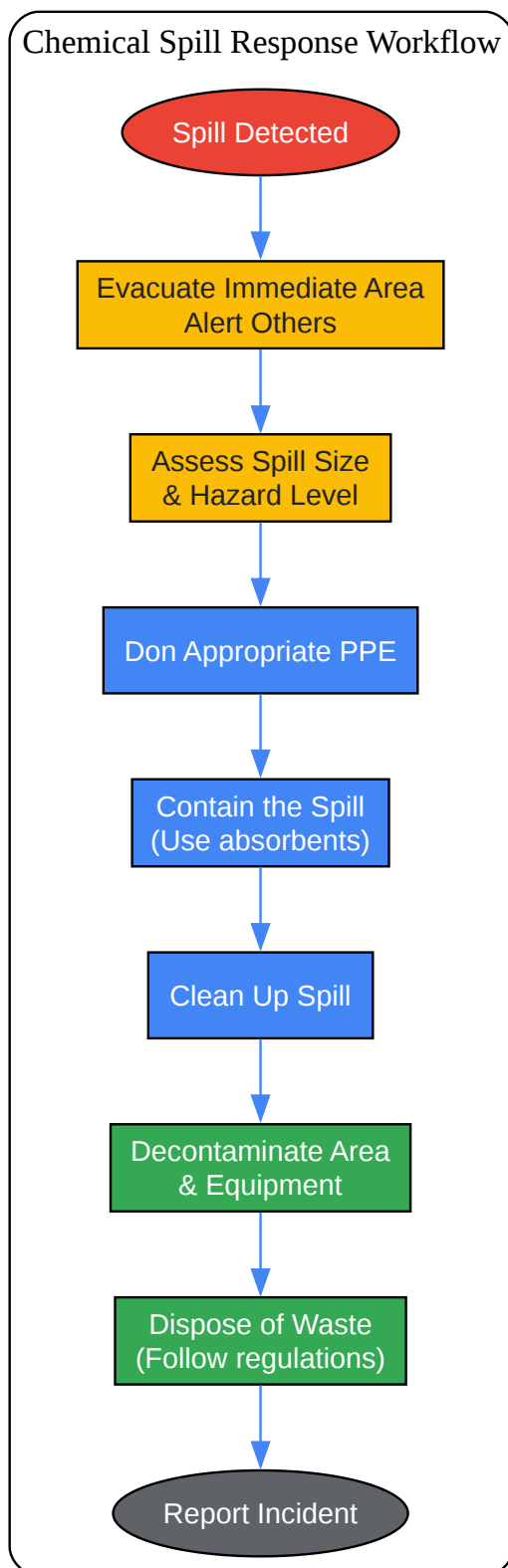
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1]
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit corrosive fumes in a fire.[1] Containers may burn.[1]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing vapors.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[1]
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[1]



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

## Experimental Protocols

The following are summaries of standardized experimental protocols that can be used to assess the potential hazards of chemicals like **Diethyl 2-(2-oxopropyl)succinate**.

### Skin Irritation: In Vitro Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This test method evaluates the potential of a chemical to cause skin irritation by using a reconstructed human epidermis model.

- **Preparation of Tissue:** Reconstituted human epidermis tissues are pre-incubated in a sterile, chemically defined medium.
- **Application of Test Chemical:** A small amount of the test chemical is applied topically to the surface of the epidermis. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are also tested in parallel.
- **Incubation:** The treated tissues are incubated for a specific period (e.g., 60 minutes) at 37°C.
- **Rinsing and Post-Incubation:** The test chemical is removed by rinsing, and the tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours) to allow for recovery.
- **Viability Assessment:** Cell viability is determined using a colorimetric assay, such as the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a blue formazan product, which is then extracted and quantified spectrophotometrically.
- **Data Interpretation:** The viability of the chemical-treated tissues is expressed as a percentage of the negative control. A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g.,  $\leq 50\%$ ).

### Acute Eye Irritation/Corrosion (OECD 405)

This guideline describes an in vivo procedure for assessing the eye irritation or corrosion potential of a substance. It emphasizes a weight-of-evidence and tiered testing approach to minimize animal testing.[2]

- **Initial Assessment:** Before in vivo testing, a thorough review of existing data on the substance and structurally related compounds is performed.[2] In vitro or ex vivo tests are conducted if data is insufficient.[2]
- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are used. Both eyes of each animal are examined for defects before the test.
- **Test Substance Administration:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.[3] The other eye serves as a control.[3]
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application, and then daily for up to 21 days if effects persist.[4] Ocular lesions (cornea, iris, and conjunctiva) are scored according to a standardized system.
- **Data Interpretation:** The severity and reversibility of the eye lesions are evaluated to classify the substance's irritation potential.

## Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

This method is used to assess the acute oral toxicity of a substance without determining a precise LD50 value, thereby reducing the number of animals used.[5]

- **Animal Selection:** Healthy, young adult female rodents are typically used.[5]
- **Dosing:** A single animal is dosed at a specific fixed dose level (5, 50, 300, or 2000 mg/kg).[5] The starting dose is selected based on available information.
- **Observation:** The animal is observed for signs of toxicity and mortality over a 14-day period. [5]
- **Sequential Dosing:** Based on the outcome for the first animal, subsequent animals are dosed at higher or lower fixed dose levels to identify the dose that causes evident toxicity but not mortality.
- **Classification:** The substance is classified into a GHS category based on the dose at which evident toxicity or mortality is observed.



## Disposal Considerations

All waste materials should be disposed of in accordance with local, state, and federal regulations. As this compound is potentially harmful to aquatic life, it should not be released into the environment. Waste should be handled as hazardous chemical waste.

## Conclusion

While specific safety data for **Diethyl 2-(2-oxopropyl)succinate** is limited, a conservative approach based on the known hazards of structurally similar compounds is essential for its safe handling. Researchers and drug development professionals must adhere to strict safety protocols, including the use of appropriate personal protective equipment, handling in well-ventilated areas, and proper storage. In the event of an emergency, the first aid and spill response procedures outlined in this guide should be followed promptly. The experimental protocols provided offer a framework for generating the necessary safety data to fully characterize the toxicological profile of this compound.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. [siesascs.edu.in](https://siesascs.edu.in) [[siesascs.edu.in](https://siesascs.edu.in)]
- 2. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- 3. Acute eye irritation test as per OECD guidelines | PPTX [[slideshare.net](https://www.slideshare.net)]
- 4. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- 5. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- To cite this document: BenchChem. [Diethyl 2-(2-oxopropyl)succinate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121532#diethyl-2-2-oxopropyl-succinate-safety-and-handling>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)